

Application Notes and Protocols: Muller-Kauffmann Tetrathionate Novobiocin (MKTTn) Broth

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and protocol for the formulation and use of Muller-Kauffmann Tetrathionate Novobiocin (MKTTn) Broth, a widely used selective enrichment medium for the isolation of Salmonella from various samples, including food, clinical, and environmental specimens.

Principle of MKTTn Broth

Muller-Kauffmann Tetrathionate Novobiocin (MKTTn) Broth is a selective enrichment medium designed to favor the growth of Salmonella species while inhibiting the growth of competing non-target organisms. The selective action of the broth is based on several key components:

- Tetrathionate: Formed in the medium by the addition of an iodine-potassium iodide solution to the thiosulfate present in the base. Many enteric bacteria, including Salmonella, possess the enzyme tetrathionate reductase, allowing them to utilize tetrathionate as an electron acceptor under anaerobic conditions, thus promoting their growth. A significant portion of competing bacteria from the intestinal flora, such as coliforms, are inhibited by tetrathionate.
- Bile Salts and Brilliant Green: These agents act to inhibit the growth of gram-positive bacteria and some non-target gram-negative organisms.



- Novobiocin: This antibiotic is added to the medium to suppress the growth of Proteus species and other gram-negative bacteria that may otherwise grow in tetrathionatecontaining media.
- Calcium Carbonate: This component acts as a buffer to neutralize the sulfuric acid that is
 produced during the reduction of tetrathionate, thereby preventing a drop in pH that could
 inhibit the growth of Salmonella.

Formulation of MKTTn Broth

The following tables provide the quantitative formulation for the MKTTn broth base and the necessary supplements.

Table 1: Muller-Kauffmann Tetrathionate Broth Base

Component	Amount (per 1000 mL)	Purpose
Meat Extract	4.3 g	Source of nutrients
Enzymatic Digest of Casein	8.6 g	Source of amino acids and nitrogen
Sodium Chloride	2.6 g	Maintains osmotic balance
Calcium Carbonate	38.7 g	Buffer
Sodium Thiosulfate	47.8 g	Converted to tetrathionate
Ox Bile	4.78 g	Inhibits gram-positive bacteria

Table 2: Supplements for MKTTn Broth



Supplement	Amount (per 1000 mL of broth base)	Purpose
Iodine-Potassium Iodide Solution	20 mL	Reacts with thiosulfate to form tetrathionate
Brilliant Green Solution (0.1%)	10 mL	Inhibits gram-positive and some gram-negative bacteria
Novobiocin Solution	4 mL of a 1% solution (40 mg)	Inhibits Proteus and other gram-negative bacteria

Experimental ProtocolsPreparation of MKTTn Broth

- Dissolve the Base: Suspend the components of the Muller-Kauffmann Tetrathionate Broth Base in 1000 mL of purified water.
- Heat to Dissolve: Heat the mixture with frequent agitation and bring to a boil. Do not autoclave.
- Cool: Cool the broth to below 45°C.
- Add Supplements: Aseptically add the Iodine-Potassium Iodide solution, Brilliant Green solution, and Novobiocin solution. Mix well after each addition.
- Dispense: Dispense the final medium into sterile containers. The prepared broth should be used on the same day.

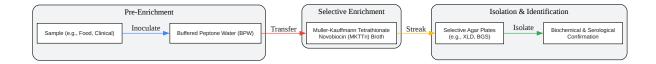
Sample Enrichment for Salmonella Detection

- Pre-enrichment: For most samples, particularly food and environmental samples, a preenrichment step in a non-selective medium like Buffered Peptone Water (BPW) is recommended. Incubate the sample in BPW at 37°C for 18-24 hours.
- Selective Enrichment: Inoculate 1 mL of the pre-enrichment culture into 10 mL of MKTTn broth. For direct enrichment, add 25 g of the sample to 225 mL of MKTTn broth.



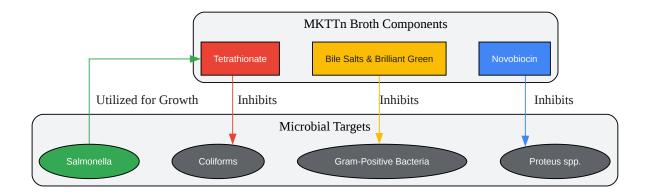
- Incubation: Incubate the inoculated MKTTn broth at 37°C for 24-48 hours. Some protocols may recommend incubation at 41.5°C for increased selectivity.
- Subculture: Following incubation, streak a loopful of the enriched broth onto selective and differential agar plates for Salmonella, such as Xylose Lysine Deoxycholate (XLD) Agar and Brilliant Green Sulfa (BGS) Agar.
- Incubate Plates: Incubate the agar plates at 37°C for 24-48 hours.
- Confirmation: Examine the plates for characteristic Salmonella colonies and perform further biochemical and serological confirmation tests.

Visualizations



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Caption: Workflow for the enrichment and isolation of Salmonella using MKTTn broth.





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Caption: Selective inhibition pathways of key components in MKTTn broth.

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